

Heptyl chloroacetate safety and handling precautions

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An In-depth Technical Guide to the Safety and Handling of Heptyl Chloroacetate

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **Heptyl Chloroacetate** (CAS 34589-22-5) is not readily available in the public domain. This guide has been compiled by synthesizing information from various sources on **heptyl chloroacetate**, its chemical precursors (chloroacetic acid and heptan-1-ol), and a structurally similar isomer, heptan-2-yl 2-chloroacetate. Therefore, some of the data, particularly regarding GHS classifications and toxicity, are inferred and should be treated with caution. This document is intended for informational purposes for researchers, scientists, and drug development professionals and should not replace a formal risk assessment or a manufacturer-supplied SDS.

Chemical Identification

Heptyl chloroacetate is the ester of heptan-1-ol and chloroacetic acid.



Identifier	Value
Chemical Name	heptyl 2-chloroacetate
CAS Number	34589-22-5[1][2][3]
Molecular Formula	C9H17ClO2[1][3]
Molecular Weight	192.68 g/mol [1][3]
Synonyms	Chloroacetic acid, heptyl ester; 1-Heptanol, chloroacetate[1]

Hazard Identification and Classification

A definitive GHS classification for **heptyl chloroacetate** is not available. The following classification is inferred from the hazardous properties of its structural isomer, heptan-2-yl 2-chloroacetate, and its precursors, chloroacetic acid and chloroacetyl chloride.

Inferred GHS Hazard Statements:

- H302: Harmful if swallowed. (Based on heptan-2-yl 2-chloroacetate)[4]
- H310: Fatal in contact with skin. (Based on heptan-2-yl 2-chloroacetate)[4]
- H315: Causes skin irritation. (Based on heptan-2-yl 2-chloroacetate)[4]
- H318: Causes serious eye damage. (Based on heptan-2-yl 2-chloroacetate)[4]

Potential Additional Hazards (based on precursors):

- Corrosive Effects: Chloroacetic acid and chloroacetyl chloride are corrosive and can cause severe skin burns and eye damage.[5] It is prudent to assume heptyl chloroacetate may also have corrosive properties.
- Toxicity: Chloroacetic acid is toxic if swallowed, in contact with skin, or if inhaled.[5]

Physical and Chemical Properties



Specific experimental data for **heptyl chloroacetate** is limited. The following table includes available data and comparisons with the related, non-chlorinated ester, heptyl acetate.

Property	Value	Source/Comparison
Physical State	Liquid (inferred)	[6]
Boiling Point	Not available	Heptyl acetate: 192.5 °C[7]
Flash Point	Not available	Heptyl acetate: 154 °F (67.8 °C)[7]
Reactivity	No rapid reaction with air or water.[8]	Esters can react with acids to liberate heat. Strong oxidizing acids may cause a vigorous exothermic reaction. Heat is also generated by the interaction of esters with caustic solutions.[8]

Toxicology and Health Effects

Quantitative toxicity data for **heptyl chloroacetate** is not available. The information below is based on related compounds and should be used for preliminary assessment only.

Toxicity Metric	Value	Related Compound
LD50 Oral (Rat)	> 5,000 mg/kg	Heptyl acetate[9]
LD50 Dermal (Rabbit)	> 5,000 mg/kg	Heptyl acetate[9]

Note: The presence of the chloro- group in **heptyl chloroacetate** is expected to significantly increase its toxicity compared to heptyl acetate. Chloroacetic acid, a precursor, is highly toxic.

Safety and Handling Precautions

Given the potential for high toxicity and corrosivity, stringent safety measures are essential when handling **heptyl chloroacetate**.



Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[8][9]
- Skin Protection:
 - Wear a chemical-resistant lab coat.[6]
 - Use compatible chemical-resistant gloves (e.g., nitrile gloves).[6][9]
 - Dispose of contaminated gloves according to hazardous waste regulations.
- Respiratory Protection: All work should be conducted in a certified chemical fume hood to avoid inhalation of vapors.

Engineering Controls

Work in a well-ventilated area, with a preference for a chemical fume hood.[6][9]

Handling Procedures

- Avoid all contact with skin, eyes, and clothing.
- Keep away from heat, sparks, and open flames.[9]
- Store in a cool, dry, and well-ventilated area away from oxidizing agents.[6][9]
- Keep containers tightly closed when not in use.

Emergency ProceduresFirst-Aid Measures

- Skin Contact: Immediately wash the affected area with soap and plenty of water. Seek immediate medical attention.[6]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[7]



- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[8]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[9]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, carbon dioxide, or dry chemical powder.[7][8]
- Unsuitable Extinguishing Media: Water may be ineffective. [7][8]
- Specific Hazards: When heated to decomposition, it may emit acrid smoke and fumes.[8]
- Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA)
 and full protective gear.[7]

Accidental Release Measures

- Personal Precautions: Evacuate personnel from the area and ensure adequate ventilation.
 Shut off all sources of ignition.[8]
- Environmental Precautions: Prevent the chemical from entering drains, surface water, or groundwater.[10]
- Containment and Cleaning: Absorb the spill with an inert, non-combustible material (e.g., sand, earth). Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[10]

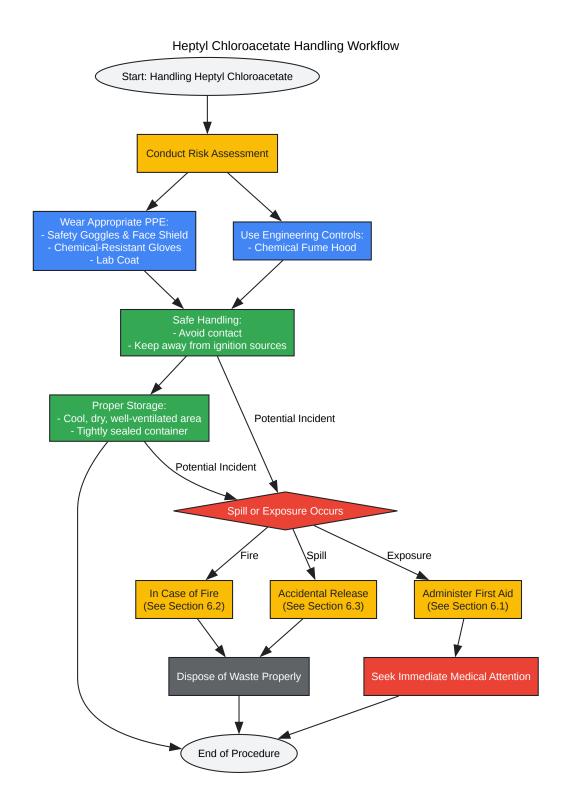
Experimental Protocols

Detailed experimental protocols involving **heptyl chloroacetate** are not available in the searched literature. Researchers should develop their own standard operating procedures based on the safety information provided in this guide and a thorough risk assessment.

Visualized Safety Workflow



The following diagram illustrates the logical workflow for the safe handling of **heptyl chloroacetate**.





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Caption: Workflow for the safe handling of **Heptyl Chloroacetate**.

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